

# 3-(Decyloxy)aniline: Technical Safety & Handling Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-(Decyloxy)aniline

CAS No.: 55792-50-2

Cat. No.: B7798524

[Get Quote](#)

## Part 1: Executive Summary & Chemical Identity[1][2]

**3-(Decyloxy)aniline** (also known as m-decyloxyaniline) is a lipophilic aromatic amine frequently utilized in the synthesis of liquid crystals and advanced organic materials.[1] Its structural combination of a reactive amine group and a long hydrophobic alkyl chain creates a unique toxicological profile: it possesses the classic hematological toxicity of anilines but with enhanced dermal penetration and environmental persistence due to its high lipophilicity.

## Chemical Identification & CAS Resolution

Critical Note on CAS Numbers: The user-provided CAS 15302-98-4 does not correspond to **3-(Decyloxy)aniline** in standard chemical registries (and may be a typographical error for Mepiquat-related compounds). The commercially validated CAS number for **3-(Decyloxy)aniline** is 55792-50-2.[1][2] This guide focuses on the chemical structure defined as **3-(Decyloxy)aniline**. [1][2][3][4][5]

Property	Detail
Chemical Name	3-(Decyloxy)aniline
Synonyms	m-Decyloxyaniline; 3-Decoxyaniline; Benzenamine, 3-(decyloxy)-
CAS Number	55792-50-2 (Verified Commercial Source)
Molecular Formula	C <sub>16</sub> H <sub>27</sub> NO
Molecular Weight	249.40 g/mol
Physical State	Viscous liquid or low-melting solid (dependent on purity/temperature)
Solubility	Insoluble in water; Soluble in DCM, Ethyl Acetate, DMSO
LogP (Predicted)	~5.9 - 6.0 (Highly Lipophilic)

## Part 2: Toxicological Profile[2]

The toxicity of **3-(Decyloxy)aniline** is governed by two distinct molecular features: the aniline moiety (responsible for metabolic toxicity) and the decyl chain (responsible for bioavailability and membrane permeation).

### Mechanism of Action: Methemoglobinemia

Like its parent compound aniline, **3-(Decyloxy)aniline** is a potent methemoglobin-forming agent.[1] The presence of the alkoxy group at the meta position does not block the N-hydroxylation pathway.

- **Metabolic Activation:** The hepatic cytochrome P450 system oxidizes the amine to an N-hydroxylamine intermediate.
- **Redox Cycling:** This intermediate enters the erythrocyte and oxidizes ferrous heme (Fe<sup>2+</sup>) to ferric heme (Fe<sup>3+</sup>), forming methemoglobin (MetHb). MetHb cannot bind oxygen, leading to functional anemia and tissue hypoxia.

- Trojan Horse Effect: The long decyl chain significantly increases lipophilicity (LogP ~6), facilitating rapid absorption through the skin and cell membranes, potentially accelerating the onset of systemic toxicity compared to hydrophilic anilines.

## Sensitization & Irritation[2]

- Skin Sensitization (H317): Aromatic amines are well-documented sensitizers. Repeated exposure can lead to allergic contact dermatitis.
- Irritation (H315/H319): The compound is irritating to mucous membranes and eyes.

## Environmental Toxicity

- Aquatic Hazard (H400/H410): Due to its high LogP, the compound bioaccumulates in aquatic organisms. It is classified as Very toxic to aquatic life with long lasting effects.

## Visualization: Metabolic Toxicity Pathway[2]



[Click to download full resolution via product page](#)

Figure 1: The metabolic activation pathway of **3-(Decyloxy)aniline** leading to methemoglobinemia.[1][6]

## Part 3: Handling & Safety Protocols

Handling **3-(Decyloxy)aniline** requires a "Zero-Contact" philosophy.[1] Standard laboratory nitrile gloves may offer insufficient protection against long-term exposure to this lipophilic amine.[1]

## Engineering Controls

- Primary Barrier: All handling (weighing, solubilizing, reaction setup) must occur within a certified chemical fume hood.

- Inert Atmosphere: The compound is sensitive to oxidation (darkening upon air exposure). Store and handle under Argon or Nitrogen when possible to preserve purity and prevent formation of unknown oxidation byproducts.

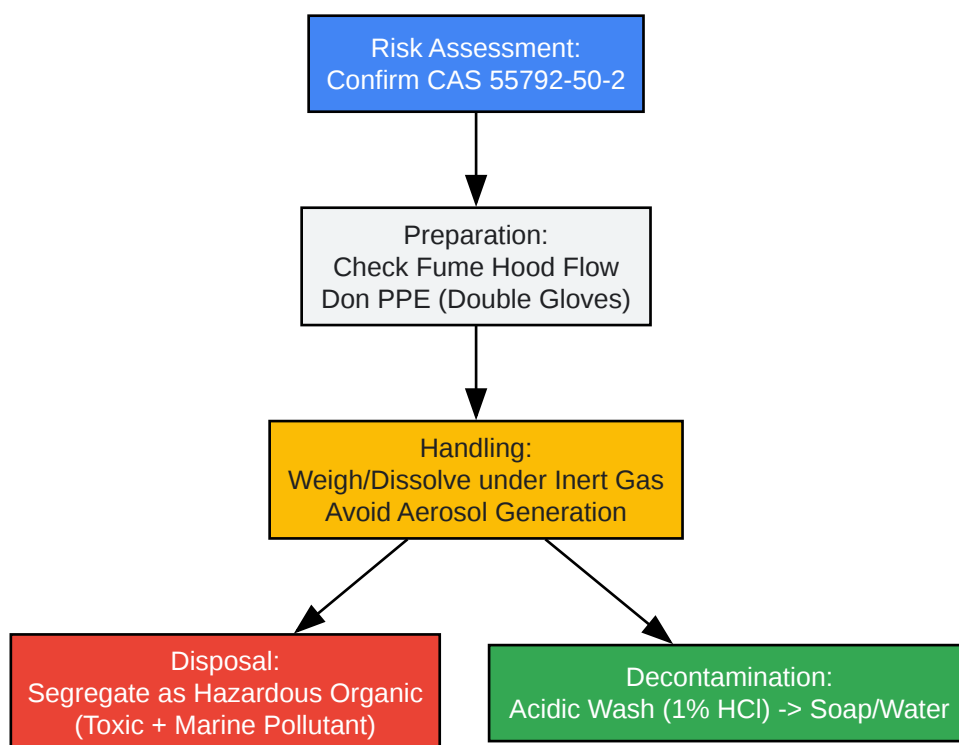
## Personal Protective Equipment (PPE) Matrix

Body Part	Standard Protocol	Enhanced Protocol (High Risk/Spill)
Hands	Double Gloving: Nitrile (inner) + Nitrile (outer).[1] Change outer glove immediately upon splash.	Laminate Film (Silver Shield): Required for prolonged contact or spill cleanup. Lipophilic amines permeate nitrile.
Eyes	Chemical Splash Goggles.	Face Shield + Goggles.
Body	Lab Coat (Cotton/Poly).	Tyvek® Suit (if handling large quantities).
Respiratory	Fume hood sufficient for most scales.	Full-face respirator with ABEK (Organic Vapor/Amine) cartridges if outside hood.[1]

## Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Light/Air: Light sensitive. Store in amber vials, sealed under inert gas.
- Segregation: Keep away from strong oxidizers and acids.

## Visualization: Safe Handling Workflow



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for safe handling and disposal of **3-(Decyloxy)aniline**.

## Part 4: Emergency Response & First Aid[2][10]

Critical Warning: Cyanosis (blue lips/fingernails) is a late sign of aniline poisoning. Do not wait for cyanosis to seek medical help if exposure is suspected.

### Exposure Response

- Dermal Contact:
  - IMMEDIATELY remove contaminated clothing.[7]
  - Wash skin with polyethylene glycol 400 (PEG 400) or ethanol (to solubilize the lipophilic amine), followed by copious soap and water. Reasoning: Water alone is ineffective against the decyl chain.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[7]

- Inhalation: Move to fresh air. Administer oxygen if breathing is difficult.

## Medical Management (Physician Reference)

- Antidote: Methylene Blue (1-2 mg/kg IV) is the specific antidote for severe methemoglobinemia (MetHb > 30% or symptomatic).
- Monitoring: Monitor MetHb levels and pulse oximetry (Note: standard pulse oximetry is unreliable in the presence of MetHb; co-oximetry is required).

## Spill Management

- Evacuate: Clear the area of non-essential personnel.
- PPE: Wear Silver Shield gloves and a respirator.
- Containment: Absorb with inert material (vermiculite or sand). Do not use combustible materials like sawdust.
- Disposal: Collect in a sealed container labeled "Toxic Organic Waste - Marine Pollutant".

## References

- PubChem. (2025).<sup>[8]</sup> p-Decyloxyaniline Compound Summary (Analogous Structure for Read-Across). National Library of Medicine. Retrieved October 26, 2025, from [\[Link\]](#)
- ECHA (European Chemicals Agency). (n.d.).<sup>[8]</sup> Registration Dossier: Aniline and Alkoxy Derivatives. Retrieved October 26, 2025, from [\[Link\]](#)
- ATSDR. (2022). Medical Management Guidelines for Aniline. Agency for Toxic Substances and Disease Registry. Retrieved October 26, 2025, from [\[Link\]](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. 1158909-71-7|Bis\(4-\(hexyloxy\)phenyl\)amine|BLD Pharm \[bldpharm.com\]](#)
- [2. 3-\(Decyloxy\)aniline - \[sigmaaldrich.com\]](#)
- [3. PubChemLite - 3-\(decyloxy\)aniline \(C16H27NO\) \[pubchemlite.lcsb.uni.lu\]](#)
- [4. PubChemLite - 3-\(decyloxy\)aniline \(C16H27NO\) \[pubchemlite.lcsb.uni.lu\]](#)
- [5. 3-\(Decyloxy\)aniline | 55792-50-2 \[sigmaaldrich.com\]](#)
- [6. 3-\(Decyloxy\)aniline | 55792-50-2 \[sigmaaldrich.com\]](#)
- [7. labchem-wako.fujifilm.com \[labchem-wako.fujifilm.com\]](#)
- [8. p-Decyloxyaniline | C16H27NO | CID 38359 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [3-(Decyloxy)aniline: Technical Safety & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7798524/docs#3-decyloxy-aniline-technical-safety-handling-guide\]](https://www.benchchem.com/product/b7798524/docs#3-decyloxy-aniline-technical-safety-handling-guide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)